

Spectroscopic and Mechanistic Insights into Paederosidic Acid Methyl Ester: A Technical Guide

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Compound of Interest

Compound Name: *Paederosidic acid methyl ester*

Cat. No.: *B1237266*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **paederosidic acid methyl ester**, an iridoid glycoside with notable biological activity. The information presented herein is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development. This document details the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, outlines the experimental protocols for its isolation and characterization, and visualizes its implicated signaling pathway.

Spectroscopic Data

The structural elucidation of **paederosidic acid methyl ester** has been accomplished through various spectroscopic techniques. The following tables summarize the key quantitative data from ¹H NMR, ¹³C NMR, and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) analyses.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ¹H NMR Spectroscopic Data for **Paederosidic Acid Methyl Ester** (400 MHz, CD₃OD)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1	5.25	d	1.8
3	7.49	s	8.0
5	3.28	m	
6	4.70	d	
7	5.80	d	5.6
9	2.95	dd	8.0, 1.8
10	4.65	d	12.0
10'	4.55	d	12.0
11-OCH ₃	3.75	s	7.8
1'-Glc	4.68	d	
2'-Glc	3.20	m	
3'-Glc	3.35	m	12.0, 2.2
4'-Glc	3.29	m	
5'-Glc	3.38	m	
6'-Glc	3.88	dd	12.0, 5.6
6''-Glc	3.68	dd	

Table 2: ¹³C NMR Spectroscopic Data for **Paederosidic Acid Methyl Ester** (100 MHz, CD₃OD)

Position	Chemical Shift (δ) ppm
1	98.5
3	152.0
4	110.5
5	38.0
6	78.5
7	130.0
8	135.0
9	46.0
10	62.0
11 (C=O)	168.0
11-OCH ₃	52.0
1'-Glc	100.0
2'-Glc	74.5
3'-Glc	77.5
4'-Glc	71.5
5'-Glc	78.0
6'-Glc	62.5

Mass Spectrometry (MS) Data

High-resolution mass spectrometry provides crucial information for confirming the molecular formula of **paederosidic acid methyl ester**.

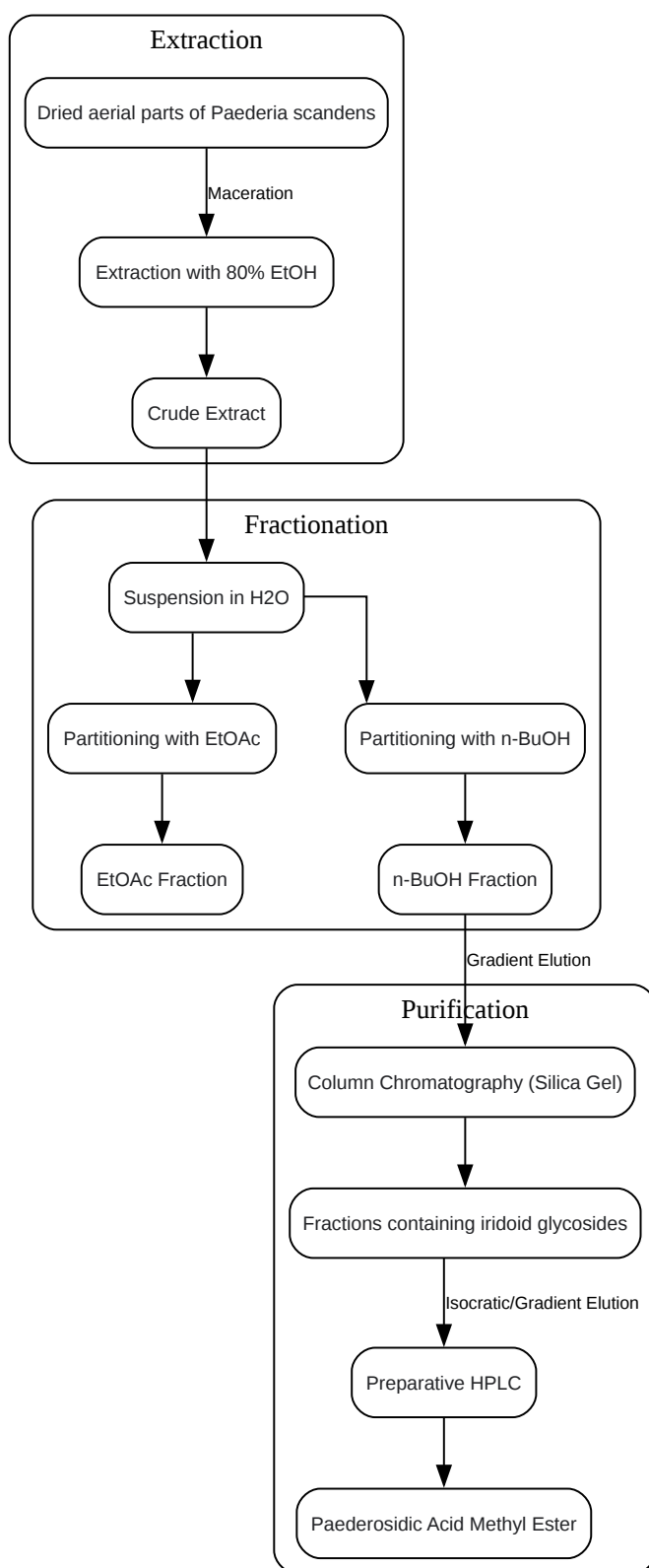
Table 3: HR-ESI-MS Data for **Paederosidic Acid Methyl Ester**

Ion	Calculated m/z	Found m/z
[M+Na] ⁺	501.1093	501.1095

Experimental Protocols

The following sections detail the methodologies for the isolation and spectroscopic analysis of **paederosidic acid methyl ester** from its natural source, *Paederia scandens*.

Isolation of Paederosidic Acid Methyl Ester



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Caption: Workflow for the isolation of **paederosidic acid methyl ester**.

The dried and powdered aerial parts of *Paederia scandens* are extracted with 80% ethanol at room temperature. The resulting crude extract is then suspended in water and partitioned successively with ethyl acetate and n-butanol. The n-butanol fraction, which is rich in iridoid glycosides, is subjected to column chromatography on a silica gel column. Fractions containing **paederosidic acid methyl ester** are identified by thin-layer chromatography (TLC) and pooled. Final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield pure **paederosidic acid methyl ester**.

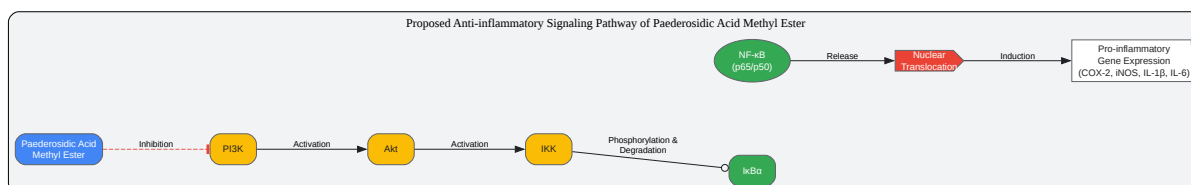
Spectroscopic Analysis

NMR spectra were acquired on a Bruker AVANCE 400 MHz spectrometer. ¹H and ¹³C NMR spectra were recorded in deuterated methanol (CD₃OD) with tetramethylsilane (TMS) as the internal standard. Chemical shifts are reported in δ (ppm) and coupling constants (J) are in Hertz.

HR-ESI-MS analysis was performed on a high-resolution mass spectrometer in positive ion mode. The sample was dissolved in methanol and infused into the electrospray source.

Signaling Pathway

Paederosidic acid methyl ester has been reported to exhibit anti-inflammatory and antinociceptive properties.^[1] Its mechanism of action is believed to involve the modulation of key inflammatory signaling pathways. Research suggests that iridoid glycosides from *Paederia scandens* can suppress the nuclear translocation of NF- κ B, a critical transcription factor in the inflammatory response. This action is likely mediated through the upstream PI3K/Akt signaling pathway.



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Caption: **Paederosidic acid methyl ester**'s proposed inhibition of the PI3K/Akt/NF-κB pathway.

This diagram illustrates the proposed mechanism where **paederosidic acid methyl ester** inhibits the PI3K/Akt signaling cascade. This inhibition prevents the subsequent phosphorylation and degradation of IκBα, thereby sequestering the NF-κB complex in the cytoplasm and preventing its translocation to the nucleus. As a result, the expression of pro-inflammatory genes is suppressed, leading to the observed anti-inflammatory effects. This pathway highlights the potential of **paederosidic acid methyl ester** as a lead compound for the development of novel anti-inflammatory drugs.

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References

- 1. researchgate.net [researchgate.net]

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